

Personal protective equipment for handling (S)-Tert-butyl 1-aminopropan-2-ylcarbamate

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Compound of Interest

Compound Name: (S)-Tert-butyl 1-aminopropan-2-ylcarbamate

Cat. No.: B139727

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Essential Safety and Handling Guide for (S)-Tert-butyl 1-aminopropan-2-ylcarbamate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **(S)-Tert-butyl 1-aminopropan-2-ylcarbamate** (CAS Number: 146552-71-8). Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure risks. This chemical is known to cause skin and eye irritation and may be harmful if swallowed.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for the safe handling of this compound. The following table summarizes the required protective equipment.

| PPE Category | Specification | Rationale |
|--------------------------|--|--|
| Eye and Face Protection | Chemical splash goggles that meet ANSI Z87.1 standard. A face shield should be worn over goggles when there is a significant risk of splashes. | Protects against splashes that could cause serious eye irritation or damage. [1] |
| Hand Protection | Double gloving is recommended. • Inner Glove: Nitrile rubber (minimum 0.1 mm thickness). • Outer Glove: Butyl rubber or Neoprene (minimum 0.3 mm thickness). | Provides robust protection against skin contact. Given the lack of specific breakthrough time data, a conservative double-gloving approach is advised. Change gloves immediately upon contamination. [2] |
| Skin and Body Protection | A flame-resistant or 100% cotton lab coat should be worn over personal clothing. For larger quantities, a chemical-resistant apron and sleeves are recommended. Always wear closed-toe shoes and long pants. | Protects skin from potential splashes and contact. [2] |
| Respiratory Protection | All work should be conducted in a certified chemical fume hood. [2] [3] If engineering controls are not sufficient, a NIOSH-approved respirator is required. | Prevents inhalation of harmful vapors or aerosols. |

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.[3]
- The recommended storage temperature is refrigerated (2-8°C).[4]
- Keep the container tightly closed and store in a locked area accessible only to authorized personnel.[3]

Handling and Experimental Protocol:

- Ensure a safety shower and eyewash station are readily accessible.
- Before handling, review the Safety Data Sheet (SDS).
- Don all required PPE as outlined in the table above.
- Conduct all handling and experimental procedures within a certified chemical fume hood to minimize inhalation exposure.[2][3]
- Avoid direct contact with the skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke in the handling area.[1]
- Wash hands thoroughly after handling the substance.[3]

Disposal Plan:

- All waste containing **(S)-Tert-butyl 1-aminopropan-2-ylcarbamate** must be treated as hazardous waste.
- Chemical Waste: Collect all residual chemical and contaminated materials in a clearly labeled, sealed, and compatible waste container. Do not mix with other waste.
- Contaminated PPE: Dispose of used gloves, aprons, and other disposable PPE in a designated hazardous waste container.[2]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

Spill Response:

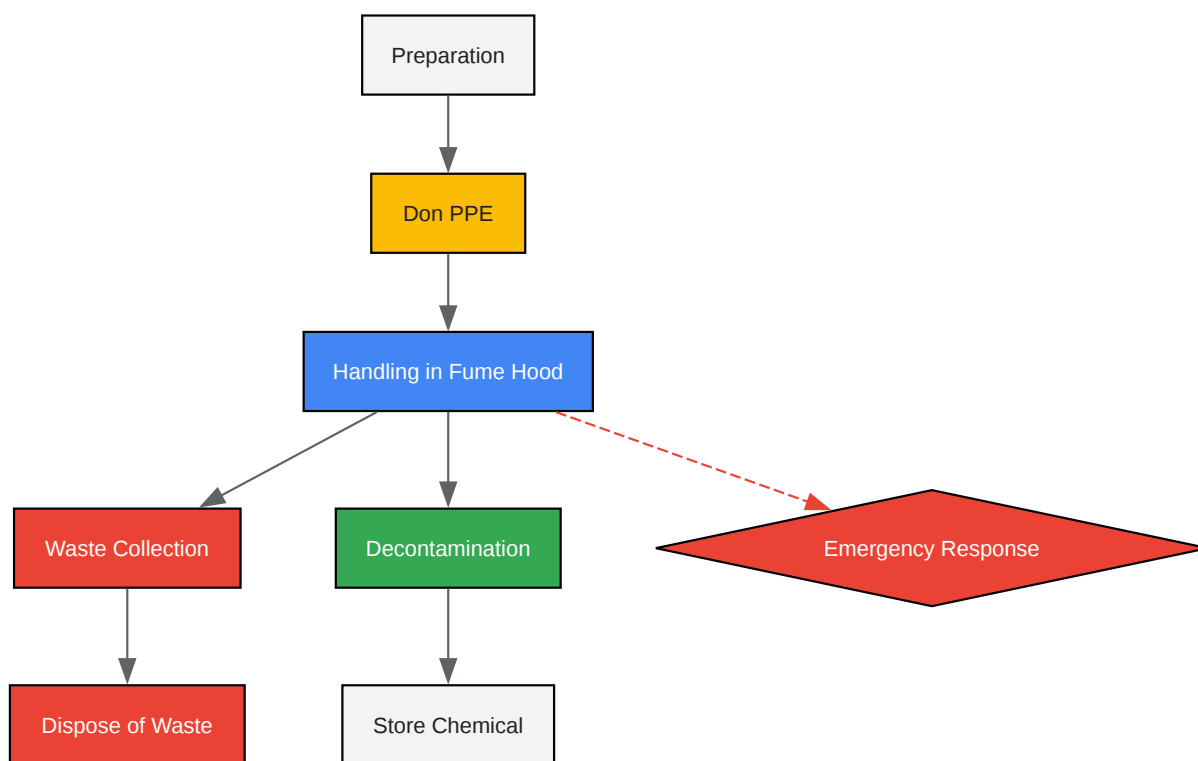
- Small Spill (<100 mL):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
[\[2\]](#)
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
[\[2\]](#)
 - Clean the spill area with a suitable solvent, followed by soap and water.
[\[2\]](#)
- Large Spill (>100 mL):
 - Evacuate the area immediately.
 - Contact your institution's emergency response team.
 - Prevent the spill from entering drains.

First Aid Measures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes.
[\[2\]](#) Remove contaminated clothing while under a safety shower and seek medical attention.
[\[2\]](#)[\[3\]](#)
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.
[\[3\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.
[\[3\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.
[\[3\]](#)

- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water and drink one or two glasses of water. Seek immediate medical attention.

Safe Handling Workflow



Safe Handling Workflow for (S)-Tert-butyl 1-aminopropan-2-ylcarbamate

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Caption: Logical workflow for the safe handling of **(S)-Tert-butyl 1-aminopropan-2-ylcarbamate**.

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